

Chemical properties of Ruthenium(II) Nitrosyl Chloride hydrate

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Compound of Interest

Compound Name: *Ruthenium(II)NitrosylChloridehydr
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An In-Depth Technical Guide to the Chemical Properties of Ruthenium(II) Nitrosyl Chloride Hydrate

Introduction: Unveiling a Versatile Nitric Oxide Donor

Ruthenium(II) Nitrosyl Chloride, often found in its hydrated form ($\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$), is a coordination compound that has garnered significant attention from the scientific community. Its importance lies not merely in its intriguing structure but in its functional capacity as a pro-drug, particularly as a donor of nitric oxide (NO).^[1] Nitric oxide is a critical signaling molecule in mammalian biology, involved in processes ranging from vasodilation to neurotransmission and immune response.^[1] The ability to deliver NO to specific biological targets in a controlled manner is a primary goal in the development of novel therapeutics for cardiovascular diseases and cancer.^{[2][3]}

This guide, prepared from the perspective of a Senior Application Scientist, provides an in-depth exploration of the chemical properties of Ruthenium(II) Nitrosyl Chloride hydrate. We will move beyond simple data recitation to explore the causality behind its behavior, offering field-

proven insights into its synthesis, characterization, reactivity, and safe handling. The objective is to equip researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize this compound in their work.

Core Molecular Identity and Physicochemical Properties

Understanding the fundamental properties of a compound is the bedrock of any serious research endeavor. Ruthenium(II) Nitrosyl Chloride is a thermally stable, yet highly reactive, ruthenium source.^{[4][5]} Its identity is rooted in the {Ru-NO}⁶ moiety, a formal descriptor indicating a complex with a Ru(II) metal center bound to a nitric oxide cation (NO⁺).^[6] This electronic arrangement is key to its stability and subsequent reactivity.

Chemical and Physical Data Summary

The essential identifiers and physical characteristics of Ruthenium(II) Nitrosyl Chloride are summarized below. This data is critical for laboratory logistics, from procurement to experimental setup.

Property	Value	Source(s)
Chemical Formula	$\text{Ru}(\text{NO})\text{Cl}_3$	^[7]
Synonyms	Trichloronitrosylruthenium(II)	^[7]
CAS Number	18902-42-6	^[7]
Molecular Weight	255.45 g/mol (anhydrous)	^[7]
Appearance	Solid Powder	^[8]
Melting Point	180 °C (decomposes)	^{[7][8]}
Solubility	Generally insoluble in water, soluble in some organic solvents.	^{[4][9]}

Spectroscopic Signature: Characterizing the {Ru-NO}⁶ Core

Spectroscopy provides a window into the molecular soul of a compound. For Ruthenium(II) Nitrosyl Chloride, Infrared (IR) and UV-Visible spectroscopy are indispensable tools for confirming its identity and probing the electronic structure of the crucial Ru-NO bond.

Infrared (IR) Spectroscopy

The most telling feature in the IR spectrum is the stretching frequency of the nitrosyl ligand ($\nu(\text{NO})$).

- **Key Insight:** The $\nu(\text{NO})$ band for {Ru-NO}⁶ complexes appears in a characteristic high-frequency range, typically 1820–1960 cm^{-1} .^[6] For Ruthenium(II) Nitrosyl Chloride and its derivatives, this is often observed around 1870 cm^{-1} .^[10]
- **Scientific Rationale:** This high stretching frequency is indicative of a strong bond with significant triple-bond character, which strongly supports the Ru(II)-NO⁺ formulation, as opposed to a Ru(III)-NO• arrangement which would present at a much lower frequency (1650–1750 cm^{-1}).^[6] A one-electron reduction of the complex leads to a dramatic red-shift of this band by approximately 300 cm^{-1} , providing a clear spectroscopic handle to monitor its redox chemistry.^{[11][12]}

UV-Visible Spectroscopy

The electronic spectrum reveals the transitions that are ultimately responsible for the compound's photoactivity.

- **Key Insight:** Ruthenium nitrosyl chloro complexes exhibit absorption bands in the visible or near-UV region, often between 420 nm and 520 nm.^[6] The precise wavelength (λ_{max}) is sensitive to the number of electron-donating chloride ligands in the coordination sphere.^[6]
- **Scientific Rationale:** This absorption band is primarily attributed to a metal-to-ligand charge transfer (MLCT) transition, specifically from the $d\pi$ orbitals of the Ruthenium(II) center to the π^* antibonding orbitals of the NO⁺ ligand ($d\pi(\text{Ru}) \rightarrow \pi^*(\text{NO})$).^[6] It is the excitation of this transition with light that initiates the photorelease of nitric oxide.

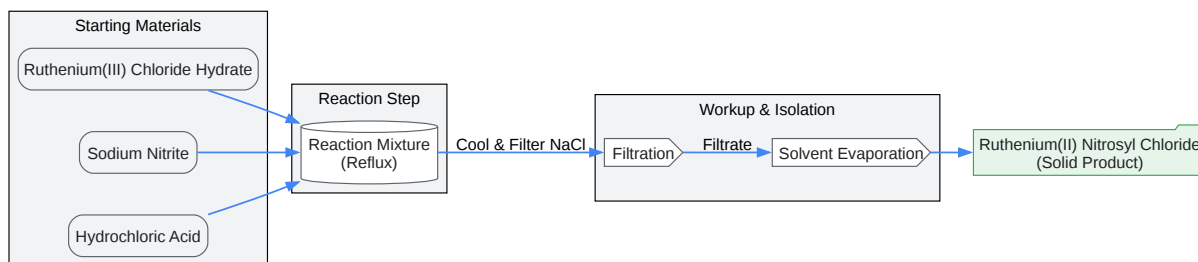
Spectroscopic Technique	Key Feature	Typical Range/Value	Significance
Infrared (IR)	$\nu(\text{NO})$ Stretch	$\sim 1870 \text{ cm}^{-1}$	Confirms Ru(II)-NO^+ electronic structure. [10]
UV-Visible	$d\pi(\text{Ru}) \rightarrow \pi^*(\text{NO})$ MLCT	420-520 nm	Responsible for photoinduced NO release.[6]

Synthesis and Reactivity

The utility of Ruthenium(II) Nitrosyl Chloride stems from its carefully controlled reactivity, which allows for the liberation of nitric oxide under specific triggers. Its synthesis is a foundational procedure for accessing a wide range of nitrosyl ruthenium derivatives.

General Synthesis Workflow

A common and effective method for preparing Ruthenium(II) Nitrosyl Chloride involves the nitrosylation of a ruthenium trichloride precursor. The following diagram and protocol outline a representative workflow.



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Caption: Workflow for the synthesis of Ruthenium(II) Nitrosyl Chloride.

Experimental Protocol: Synthesis of $\text{Ru}(\text{NO})\text{Cl}_3$

This protocol is adapted from established methods for the synthesis of Ruthenium(II) Nitrosyl Chloride.[13]

Materials:

- Ruthenium(III) chloride hydrate ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl), 1M solution
- Anhydrous ethanol
- Standard reflux apparatus, filtration equipment

Procedure:

- Dissolution: Dissolve Ruthenium(III) chloride hydrate in 1M hydrochloric acid.
- Nitrosylation: Heat the solution to reflux. While refluxing, slowly add an aqueous solution of sodium nitrite dropwise.
 - Scientist's Note: The reaction will be accompanied by the release of reddish-brown NO_2 gas, and the solution color will change dramatically, indicating the formation of the nitrosyl complex.[13] Continue the reaction under reflux for approximately 4 hours to ensure complete conversion.[13]
- Precipitate Removal: After the reaction, cool the mixture. The byproduct, sodium chloride (NaCl), is insoluble in ethanol and will precipitate. Add anhydrous ethanol to the mixture.
- Isolation of Intermediate: Remove the NaCl precipitate by filtration. The filtrate contains the desired $\text{Ru}(\text{NO})\text{Cl}_3$.

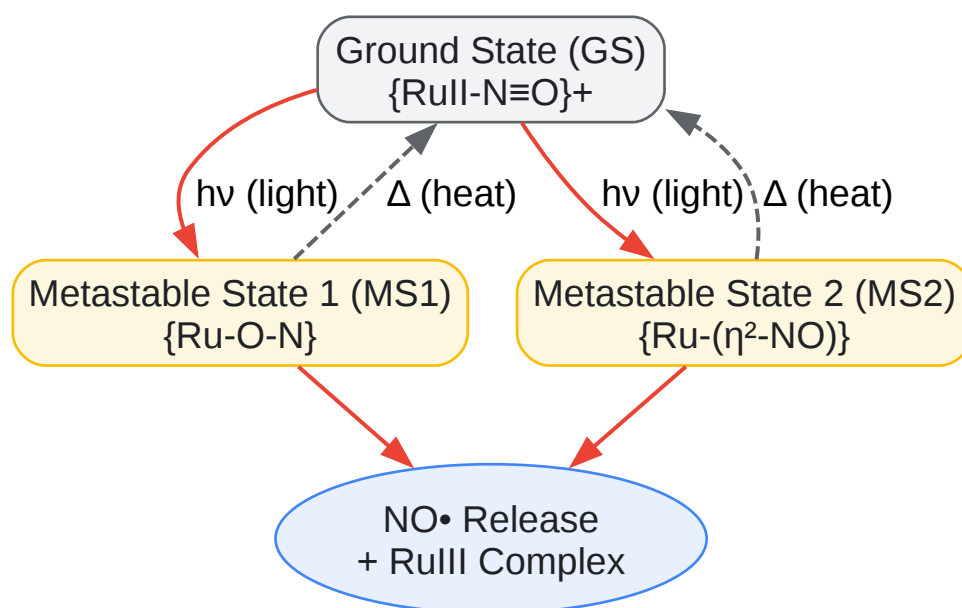
- Final Product Isolation: Recover the final solid product, Ruthenium(II) Nitrosyl Chloride, by evaporating the ethanol from the filtrate under reduced pressure.

The Core Function: Controlled Nitric Oxide Release

The therapeutic potential of Ruthenium(II) Nitrosyl Chloride is intrinsically linked to its ability to release NO. This release is not spontaneous but can be triggered by external stimuli, primarily light (photorelease) or chemical/electrochemical reduction.^{[1][6][11]}

Mechanism of Photoinduced NO Release

Irradiation with light of an appropriate wavelength (corresponding to the MLCT band) excites the {Ru-NO}⁶ moiety, weakening the Ru-NO bond and leading to its dissociation.^[6] This process may involve the formation of transient, metastable linkage isomers, where the NO ligand temporarily binds through the oxygen atom (Ru-ON, MS1) or in a side-on fashion (Ru- η^2 -NO, MS2), before releasing free NO•.^[1]



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Caption: Photoinduced NO release pathway via linkage isomerization.

Redox-Activated NO Release

The {Ru-NO}⁶ core can be reduced by one electron to form the {Ru-NO}⁷ species. This reduction can be achieved electrochemically or through biological reducing agents.^{[3][11]} The resulting complex is significantly less stable and readily releases NO•, leaving behind a Ru(II) species. This redox sensitivity is a key property for designing drugs that activate in specific physiological environments, such as the reductive milieu of a tumor.^{[3][14]}

Applications in Research and Drug Development

The unique chemical properties of Ruthenium(II) Nitrosyl Chloride make it a valuable compound in several advanced research areas.

- **NO-Donating Drugs:** Its primary application is as a photoactivated NO donor (photodynamic therapy) or a redox-activated NO donor for anticancer and cardiovascular therapies.^{[1][3]} Ruthenium complexes offer advantages over traditional platinum drugs, including potentially lower toxicity and different mechanisms of action.^{[3][14]}
- **Synthetic Precursor:** It serves as a versatile starting material for the synthesis of a vast library of other ruthenium nitrosyl complexes.^{[1][15]} By substituting the chloride ligands with other functional groups (e.g., pyridines, amines, polypyridyls), researchers can fine-tune the compound's properties, such as its solubility, light absorption wavelength, and NO release kinetics.^{[1][9]}
- **Catalysis:** While less explored for this specific compound, related ruthenium nitrosyl complexes have shown catalytic activity, for instance, in the dehydrogenative coupling of alcohols.^[15]

Safety, Handling, and Storage

Scientific integrity demands a rigorous approach to safety. Ruthenium(II) Nitrosyl Chloride is a hazardous substance that must be handled with appropriate precautions.

Hazard Profile

- **Toxicity:** Harmful if swallowed.
- **Corrosivity:** Causes severe skin burns and eye damage.^[8]
- **Environmental:** Toxic to aquatic life with long-lasting effects.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle in a well-ventilated area or under a chemical fume hood to avoid breathing dust.[\[16\]](#)[\[17\]](#)
- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[\[16\]](#)[\[18\]](#)
- Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.[\[16\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[16\]](#)[\[19\]](#)

Storage and Stability

- Conditions: Store in a cool, dry, well-ventilated area.[\[16\]](#)
- Container: Keep the container tightly closed to prevent moisture absorption.[\[8\]](#)[\[19\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[16\]](#) The compound may discolor upon exposure to light, so storage in an opaque container is recommended.[\[16\]](#)

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